

(2,6-dichloropyridin-3-yl)boronic acid molecular structure and weight

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Compound of Interest

Compound Name: 2,6-Dichloropyridine-3-boronic acid

Cat. No.: B132190

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An In-depth Technical Guide to (2,6-dichloropyridin-3-yl)boronic acid

This technical guide provides a comprehensive overview of the molecular structure, weight, and other physicochemical properties of (2,6-dichloropyridin-3-yl)boronic acid, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Properties

(2,6-dichloropyridin-3-yl)boronic acid is a substituted pyridinylboronic acid derivative. Its structure is characterized by a pyridine ring substituted with two chlorine atoms at positions 2 and 6, and a boronic acid group at the 3-position.

Molecular Formula: $C_5H_4BCl_2NO_2$ [\[1\]](#)[\[2\]](#)[\[3\]](#)

SMILES String: B(C1=C(N=C(C=C1)Cl)Cl)(O)O [\[2\]](#)[\[3\]](#)

The structural arrangement of its atoms confers specific chemical reactivity, making it a valuable reagent in various chemical syntheses, particularly in Suzuki-Miyaura cross-coupling reactions.

Quantitative Data Summary

The key quantitative physicochemical properties of (2,6-dichloropyridin-3-yl)boronic acid are summarized in the table below for easy reference and comparison.

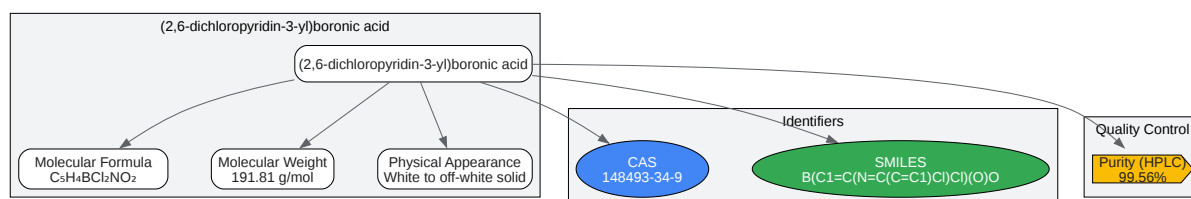
Property	Value	Reference
Molecular Weight	191.81 g/mol	[1][3]
Monoisotopic Mass	190.9712 Da	[2]
CAS Number	148493-34-9	[1][3]
Appearance	White to off-white solid	[1]
Purity (HPLC)	99.56%	[1]

Experimental Protocols

Detailed experimental protocols for the synthesis or specific applications of (2,6-dichloropyridin-3-yl)boronic acid are not readily available in the public domain and are typically found in proprietary documentation or specialized scientific literature. Researchers are advised to consult chemical synthesis journals and patent literature for potential methodologies.

Molecular and Isotopic Information

The following diagram illustrates the key molecular and isotopic features of (2,6-dichloropyridin-3-yl)boronic acid.



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Caption: Molecular information for (2,6-dichloropyridin-3-yl)boronic acid.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. PubChemLite - 2,6-dichloropyridine-3-boronic acid (C₅H₄BCl₂NO₂) [pubchemlite.lcsb.uni.lu]
- 3. 2,6-Dichloropyridine-3-boronic acid | C₅H₄BCl₂NO₂ | CID 2762712 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Phone: (601) 213-4426

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